

# A Technical Guide to Ecamsule Disodium: Mechanism and Efficacy in UVA Protection

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## Compound of Interest

Compound Name: *Ecamsule disodium*

Cat. No.: B15601963

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## Introduction

Ultraviolet A (UVA) radiation, comprising 95% of the UV light reaching the Earth's surface, penetrates deep into the human dermis. It is a primary driver of photoaging, characterized by wrinkling and loss of skin elasticity, and contributes to photocarcinogenesis and various photodermatoses.<sup>[1][2]</sup> The development of effective, photostable UVA filters is therefore critical for comprehensive skin protection. Ecamsule, known by its INCI name Terephthalylidene Dicamphor Sulfonic Acid and trade name Mexoryl™ SX, is a water-soluble, organic UVA filter developed and patented by L'Oréal in 1982.<sup>[3][4]</sup> It is a benzylidene camphor derivative recognized for its exceptional photostability and efficacy in the short-wave UVA range.<sup>[1][5]</sup> This technical guide provides an in-depth analysis of ecamsule's mechanism of action, summarizes key quantitative data from efficacy studies, and details the experimental protocols used for its evaluation.

## Physicochemical Properties and Mechanism of Action

Ecamsule is an organic compound specifically engineered to absorb UVA radiation and dissipate the energy in a harmless manner.<sup>[6]</sup> Its chemical structure and properties are optimized for high-performance sun care formulations.

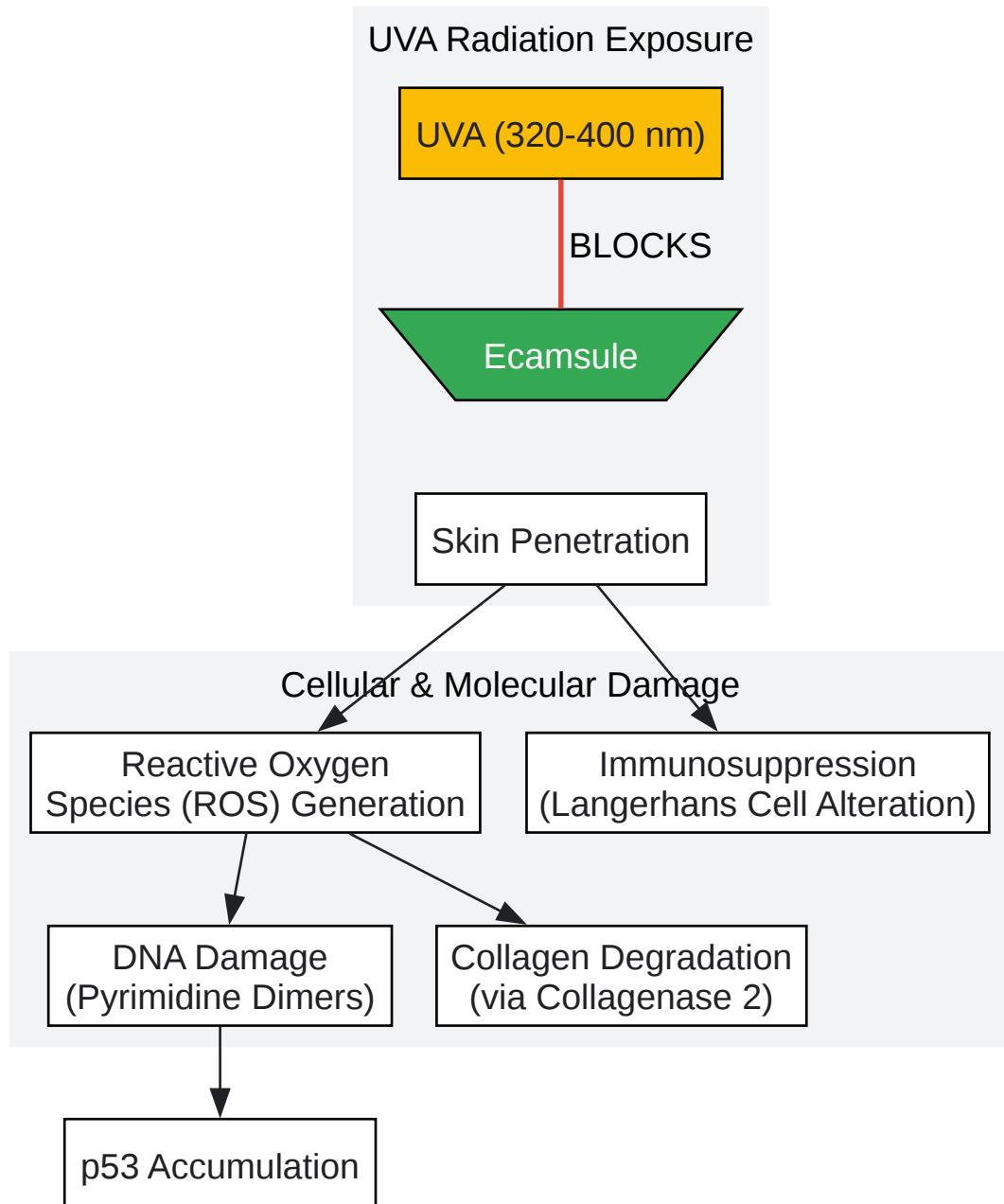
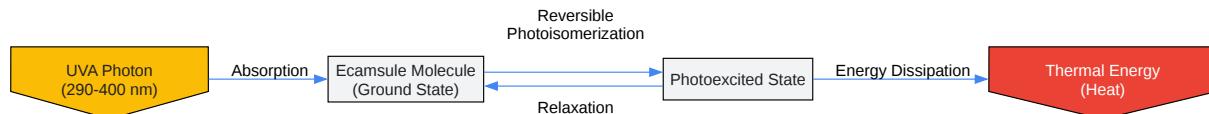
Property	Value	Reference
INCI Name	Terephthalylidene Dicamphor Sulfonic Acid	<a href="#">[1]</a> <a href="#">[7]</a>
CAS Number	92761-26-7	<a href="#">[1]</a> <a href="#">[7]</a>
Chemical Formula	C <sub>28</sub> H <sub>34</sub> O <sub>8</sub> S <sub>2</sub>	<a href="#">[1]</a>
Molar Mass	562.69 g·mol <sup>-1</sup>	<a href="#">[1]</a>
UV Absorption Range	290–400 nm	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Peak Absorbance (λ <sub>max</sub> )	345 nm	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Solubility	Water-soluble (as a neutralized salt)	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>

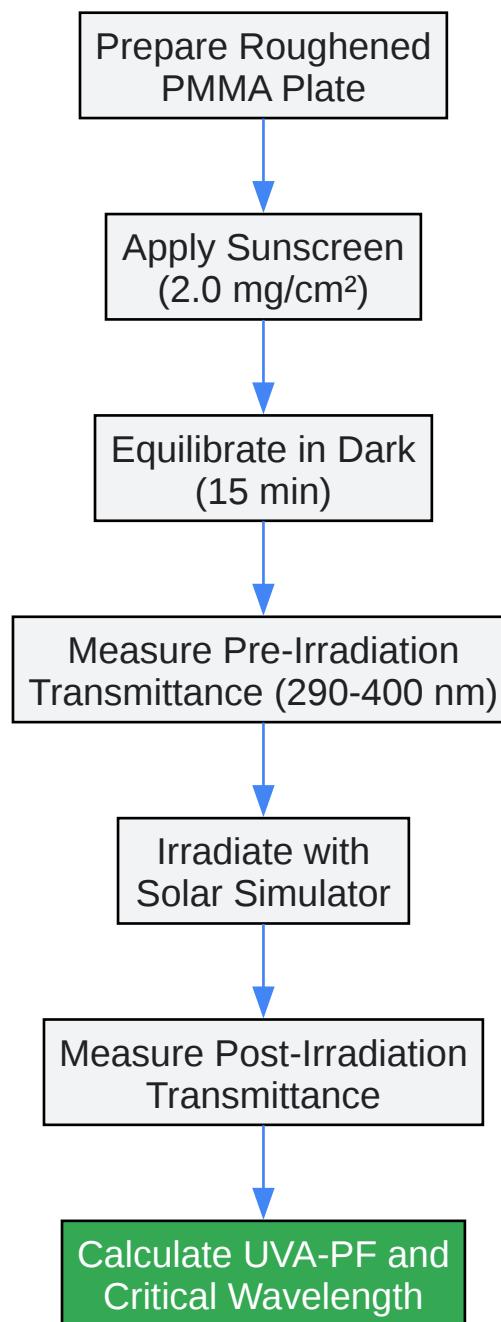
## UVA Absorption and Energy Dissipation

Ecamsule's primary function is to absorb photons of UVA light before they can penetrate the skin and damage cellular components.[\[1\]](#) The mechanism involves a multi-step photochemical process:

- UV Absorption: The molecule absorbs high-energy UVA photons, particularly in the 290-400 nm range.[\[1\]](#)[\[5\]](#)
- Photoisomerization and Photoexcitation: Upon absorbing UV energy, ecamsule undergoes a reversible photoisomerization, followed by photoexcitation to a higher energy state.[\[1\]](#)[\[10\]](#)
- Energy Dissipation: The molecule rapidly returns to its ground state by releasing the absorbed energy as harmless thermal energy (heat).[\[1\]](#)[\[6\]](#)[\[10\]](#)

This efficient cycle allows a single ecamsule molecule to absorb and dissipate UV energy repeatedly without significant degradation, which is the basis of its photostability.[\[1\]](#)[\[6\]](#)





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